

1,6-Dimethoxyhexane molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,6-Dimethoxyhexane

Cat. No.: B077691

[Get Quote](#)

Technical Guide: 1,6-Dimethoxyhexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **1,6-dimethoxyhexane**, a diether of hexane-1,6-diol. This document is intended for use by professionals in research and development who may utilize this compound as a reagent, solvent, or building block in chemical synthesis.

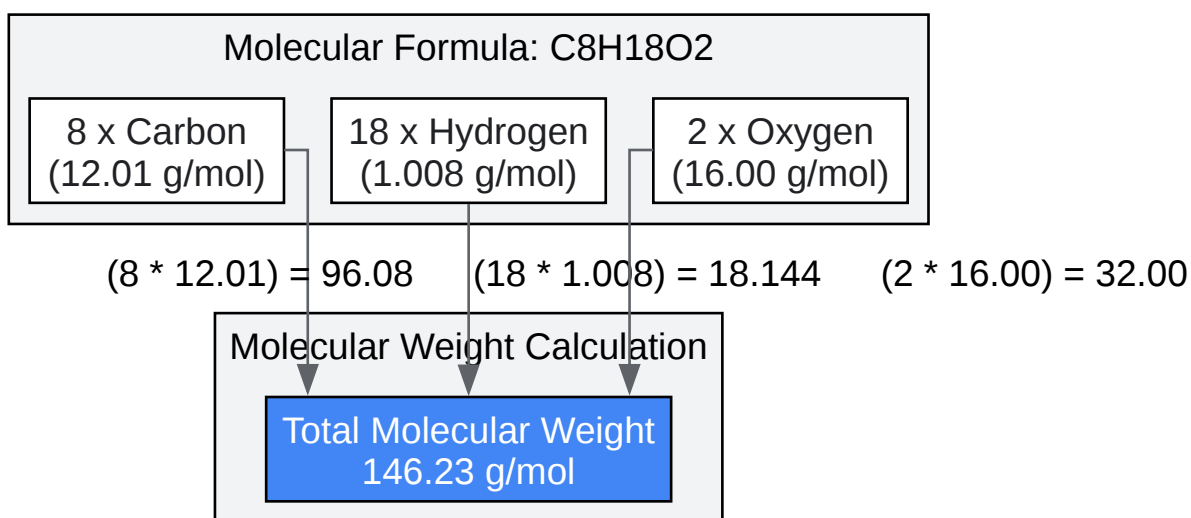
Core Physicochemical Data

The fundamental molecular and physical properties of **1,6-dimethoxyhexane** are summarized below. These data are essential for stoichiometric calculations, analytical method development, and safety assessments.

| Property | Value | Source |
|-------------------|--|-----------------|
| Molecular Formula | C8H18O2 | [1][2][3][4][5] |
| Molecular Weight | 146.23 g/mol | [1][2][3][4] |
| Appearance | Colorless to Almost Colorless Clear Liquid | [1] |
| Purity | >97.0% (by GC) | [1] |
| CAS Number | 13179-98-1 | [1][3] |
| Synonyms | Hexamethylene Glycol Dimethyl Ether, 1,6-Hexanediol Dimethyl Ether | [1] |

Molecular Structure and Formula Derivation

The molecular formula C8H18O2 dictates a specific arrangement of carbon, hydrogen, and oxygen atoms. The name "**1,6-dimethoxyhexane**" indicates a central six-carbon hexane chain with methoxy groups (-OCH3) attached to the first and sixth carbon atoms.



[Click to download full resolution via product page](#)

Derivation of Molecular Weight from Formula.

Experimental Protocols

Given that purity is a critical parameter for chemical reagents, a standard method for its determination is provided below. Gas Chromatography (GC) is a common technique for assessing the purity of volatile organic compounds like **1,6-dimethoxyhexane**.

Protocol: Purity Determination by Gas Chromatography (GC)

1. Objective: To quantify the purity of a **1,6-dimethoxyhexane** sample and identify any volatile impurities.

2. Materials and Equipment:

- **1,6-dimethoxyhexane** sample
- High-purity solvent for dilution (e.g., Hexane or Dichloromethane)
- Gas Chromatograph (GC) with a Flame Ionization Detector (FID)
- Appropriate capillary column (e.g., non-polar or mid-polar)
- Volumetric flasks and pipettes
- Microsyringe for sample injection
- Carrier gas (e.g., Helium or Nitrogen)
- Data acquisition and processing software

3. Sample Preparation: a. Prepare a stock solution by accurately weighing a known amount of the **1,6-dimethoxyhexane** sample and dissolving it in a specific volume of the chosen solvent in a volumetric flask. A typical concentration might be 1 mg/mL. b. If necessary, prepare a series of dilutions from the stock solution for calibration.

4. GC-FID Instrumentation Setup (Example Parameters):

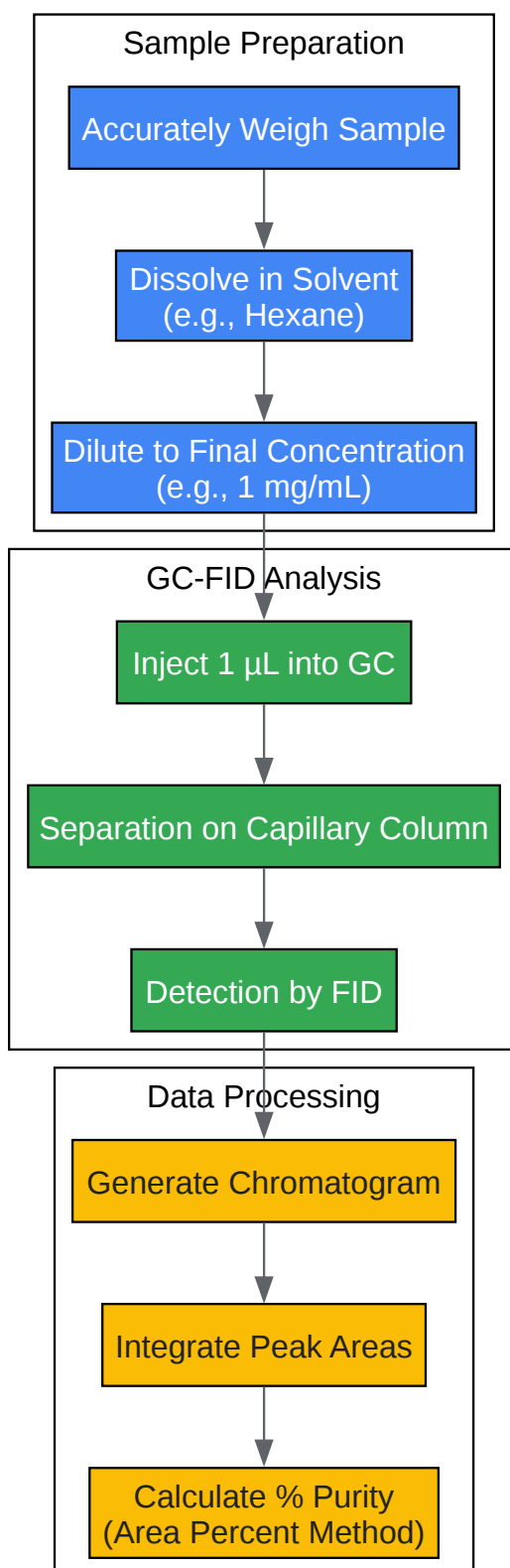
- Inlet Temperature: 250 °C
- Injection Volume: 1 µL
- Split Ratio: 50:1
- Carrier Gas Flow Rate: 1 mL/min (constant flow)
- Oven Temperature Program:
 - Initial Temperature: 60 °C, hold for 2 minutes
 - Ramp: Increase to 280 °C at a rate of 15 °C/min
 - Final Hold: Hold at 280 °C for 5 minutes

- Detector Temperature (FID): 300 °C

5. Data Analysis: a. Run the prepared sample through the GC system. b. The data system will generate a chromatogram, which is a plot of detector response versus retention time. c. The main peak in the chromatogram corresponds to **1,6-dimethoxyhexane**. Any other peaks represent impurities. d. Calculate the purity by the area percent method:

- % Purity = (Area of **1,6-dimethoxyhexane** Peak / Total Area of All Peaks) x 100

The following diagram illustrates the logical workflow for this experimental protocol.



[Click to download full resolution via product page](#)

Workflow for GC-FID Purity Analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,6-Dimethoxyhexane | CymitQuimica [cymitquimica.com]
- 2. 1,6-Dimethoxyhexane/CAS:13179-98-1-HXCHEM [hxchem.net]
- 3. echemi.com [echemi.com]
- 4. 1,6-Dimethoxyhexane | C₈H₁₈O₂ | CID 542359 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. strem.com [strem.com]
- To cite this document: BenchChem. [1,6-Dimethoxyhexane molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077691#1-6-dimethoxyhexane-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com